

Sealing Efficacy of Kri Paste in Primary Root Canals: A Comparative Analysis

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Compound of Interest

Compound Name: *Kri paste*

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A critical evaluation of the sealing ability of **Kri paste** against other commonly used root canal filling materials in primary teeth reveals a landscape of varied performance. While clinical success rates offer valuable long-term insights, in-vitro studies provide direct, quantifiable data on the immediate sealing efficacy of these materials. This guide synthesizes experimental data to offer a clear comparison for researchers and dental professionals.

Executive Summary

Kri paste, an iodoform-based root canal filling material, demonstrates a commendable sealing ability in primary root canals, often outperforming the traditional Zinc Oxide Eugenol (ZOE) cement in in-vitro microleakage studies. However, materials like Vitapex, a calcium hydroxide-iodoform paste, have shown superior sealing properties in some comparative analyses. This guide will delve into the experimental data that substantiates these findings, providing a clear comparison of **Kri paste** with ZOE and calcium hydroxide-based sealers.

Comparative Analysis of Sealing Ability

The primary goal of a root canal sealer is to create a fluid-tight seal, preventing the ingress of bacteria and their byproducts into the periapical tissues. The sealing ability of various materials used in primary teeth has been a subject of extensive research.

Quantitative Data from In-Vitro Studies

An in-vitro study by Bawazir and Salama provides a direct comparison of the apical sealing ability of **Kri paste**, Zinc Oxide Eugenol (ZOE), Calcium Hydroxide, and Vitapex using a dye penetration method. The extent of dye penetration indicates the degree of microleakage, with lower values signifying a better seal.

Root Canal Filling Material	Mean Dye Penetration (mm)	Standard Deviation (mm)
Kri Paste	6.53	2.07
Zinc Oxide Eugenol (ZOE)	9.01	1.23
Calcium Hydroxide	6.99	2.58
Vitapex	4.02	1.79

Data sourced from Bawazir and Salama (2007).[\[1\]](#)

Based on this data, Vitapex demonstrated the least apical dye penetration, indicating the best sealing ability among the tested materials.[\[1\]](#) **Kri paste** exhibited significantly less leakage than ZOE, suggesting a superior seal.[\[1\]](#) The performance of **Kri paste** was comparable to that of pure calcium hydroxide.[\[1\]](#)

Clinical Success Rates: An Indirect Measure of Sealing

While in-vitro studies provide direct evidence of sealing, clinical success rates offer a broader perspective on a material's overall performance. A retrospective study by Holan and Fuks compared the clinical and radiographic success of pulpectomies using **Kri paste** and ZOE in primary molars.

Filling Material	Overall Success Rate
Kri Paste	84%
Zinc Oxide Eugenol (ZOE)	65%

Data sourced from Holan and Fuks (1993).[\[2\]](#)[\[3\]](#)[\[4\]](#)

The significantly higher success rate of **Kri paste** in this clinical setting can be partly attributed to its better sealing ability, alongside other factors like its antimicrobial properties and resorbability.[2][3][4][5][6]

Composition of Compared Root Canal Sealers

The sealing ability and other properties of these materials are intrinsically linked to their composition.

Material	Key Components
Kri Paste (Kri 1 Paste)	Iodoform (80.8%), Camphor (4.86%), p-Chlorophenol (2.025%), Menthol (1.215%)[7]
Zinc Oxide Eugenol (ZOE)	Zinc Oxide powder mixed with Eugenol liquid.[8]
Metapex/Vitapex	Calcium Hydroxide and Iodoform in a silicone oil base.[5]

Experimental Protocols

A clear understanding of the methodologies used in the cited studies is crucial for interpreting the data accurately.

Dye Penetration Method for Apical Sealing Ability

The study by Bawazir and Salama (2007) employed a well-established dye penetration technique to assess microleakage.[1]

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